

# RU 35929 administration routes in mice

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## Compound of Interest

Compound Name: RU 35929

Cat. No.: B15553564

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## Disclaimer

The following application notes and protocols provide a general framework for the administration of substances to mice. Despite a comprehensive search for "RU 35929 administration routes in mice," no specific data or established protocols for this particular compound were found in the public domain. Therefore, the information presented here is based on established best practices for administering various compounds to mice and should be adapted by qualified researchers with appropriate consideration for the physicochemical properties of **RU 35929** and in accordance with institutional animal care and use committee (IACUC) guidelines.

## Application Notes: General Principles of Substance Administration in Mice

The selection of an appropriate administration route in mice is a critical step in experimental design and is influenced by the scientific goals, the properties of the substance, and the desired pharmacokinetic profile. The primary routes of administration in laboratory mice include oral (PO), intravenous (IV), intraperitoneal (IP), and subcutaneous (SC).

Route Selection Considerations:

- **Rate of Absorption:** The rate of absorption varies significantly between routes, generally following the order: IV > IP > Intramuscular (IM) > SC > PO.<sup>[1]</sup>

- **Bioavailability:** Intravenous administration provides 100% bioavailability, as the substance is introduced directly into the systemic circulation. Other routes will have variable bioavailability depending on factors like first-pass metabolism (for oral administration) and local tissue absorption.
- **Compound Properties:** The solubility, pH, and potential for irritation of the compound will influence the choice of route. Irritating substances may be better suited for IP or IV routes over SC administration.
- **Study Duration:** For chronic studies, less invasive routes like oral administration may be preferred if feasible.<sup>[2]</sup>
- **Target Site:** The intended target organ or system can influence the optimal route of administration.

#### General Best Practices:

- **Aseptic Technique:** All parenteral (injectable) routes require the use of sterile substances, syringes, and needles to prevent infection.<sup>[3][4]</sup>
- **Animal Restraint:** Proper and gentle restraint is crucial to minimize stress and ensure accurate administration.<sup>[2][4]</sup>
- **Volume and Needle Size:** Adherence to recommended maximum volumes and appropriate needle gauges is essential to prevent tissue damage and discomfort.<sup>[1][5]</sup>
- **Monitoring:** Animals should be monitored post-administration for any adverse reactions.

## Quantitative Data Summary

The following tables provide a summary of recommended administration volumes and needle sizes for adult mice. These are general guidelines and may need to be adjusted based on the specific mouse strain, age, and the substance being administered.

Table 1: Recommended Maximum Injection Volumes for Mice

Route of Administration	Maximum Volume per Site
Intravenous (IV)	< 0.2 ml[1]
Intraperitoneal (IP)	< 2-3 ml[1]
Subcutaneous (SC)	< 2-3 ml (divided into multiple sites, max 1 ml per site)[1]
Oral (PO) - Gavage	> 2 ml

Table 2: Recommended Needle Gauges for Mice

Route of Administration	Recommended Needle Gauge
Intravenous (IV) - Tail Vein	27-30 G[1]
Intraperitoneal (IP)	25-27 G[1]
Subcutaneous (SC)	25-27 G[1]
Oral (PO) - Gavage	20-22 G feeding needle

## Experimental Protocols

### Oral Administration (Gavage)

Oral gavage is a common method for precise oral dosing.

Materials:

- Appropriately sized gavage needle (e.g., 20-22 G for adult mice)
- Syringe
- Test substance in a suitable vehicle

Protocol:

- Preparation: Accurately measure the required dose of the substance.[2]

- **Restraint:** Gently restrain the mouse, ensuring the head and body are in a straight line to facilitate passage of the gavage needle.
- **Administration:** Carefully insert the gavage needle into the mouth, advancing it along the esophagus into the stomach. Slowly administer the substance.[\[2\]](#)
- **Post-Administration:** Return the mouse to its cage and monitor for any signs of distress.

A voluntary oral administration method using a sweetened jelly can also be employed to minimize stress.[\[6\]](#)[\[7\]](#)[\[8\]](#)

## Intravenous (IV) Administration (Tail Vein)

IV injection into the lateral tail vein allows for rapid and complete systemic distribution.

Materials:

- Sterile syringe with a fine needle (27-30 G)[\[1\]](#)
- Restraint device for mice
- Heat lamp or warm water to dilate the tail veins
- 70% alcohol

Protocol:

- **Preparation:** Prepare the sterile drug solution in a syringe.
- **Restraint:** Place the mouse in a suitable restraint device.
- **Vein Dilation:** Warm the tail to make the lateral veins more visible and accessible.
- **Injection:** Clean the tail with 70% alcohol. Insert the needle into one of the lateral tail veins and slowly inject the solution.[\[2\]](#)
- **Post-Injection:** Withdraw the needle and apply gentle pressure to the injection site to prevent bleeding. Monitor the animal's recovery.

## Intraperitoneal (IP) Administration

IP injection is a common parenteral route that allows for rapid absorption.<sup>[2]</sup>

Materials:

- Sterile syringe and needle (25-27 G)<sup>[1]</sup>
- Test substance in a sterile vehicle

Protocol:

- Preparation: Prepare the sterile drug solution.
- Restraint: Position the mouse on its back with its head tilted downwards.
- Injection: Insert the needle into the lower right quadrant of the abdomen, avoiding the midline to prevent injury to internal organs.<sup>[2]</sup><sup>[3]</sup> Aspirate to ensure no blood or urine is drawn back before injecting the substance.<sup>[3]</sup>
- Post-Injection: Return the mouse to its cage and observe for any adverse effects.

## Subcutaneous (SC) Administration

SC injection involves depositing the substance into the loose skin, typically in the interscapular area.

Materials:

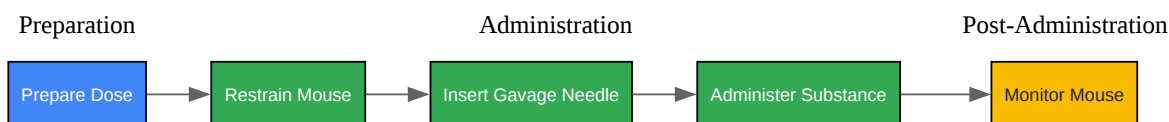
- Sterile syringe and needle (25-27 G)<sup>[1]</sup>
- Test substance in a sterile vehicle

Protocol:

- Preparation: Prepare the sterile drug solution.
- Restraint: Manually restrain the mouse and tent the loose skin between the shoulder blades.<sup>[4]</sup>

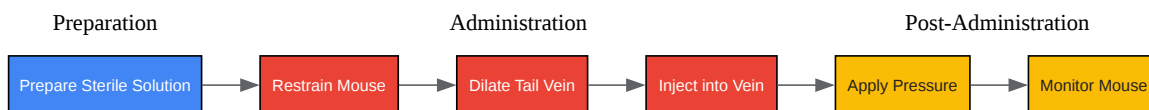
- Injection: Insert the needle at the base of the tented skin.[4] Aspirate to ensure the needle is not in a blood vessel before injecting the substance.[4]
- Post-Injection: Withdraw the needle and return the mouse to its cage.

## Visualizations



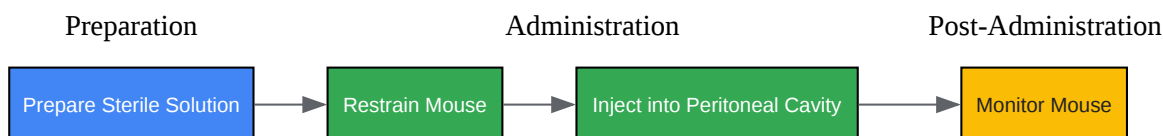
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Caption: Workflow for Oral Administration (Gavage) in Mice.



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Caption: Workflow for Intravenous (Tail Vein) Administration in Mice.



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Caption: Workflow for Intraperitoneal Administration in Mice.



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Caption: Workflow for Subcutaneous Administration in Mice.

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